

4-methylundecane RI comparison polar vs non-polar columns

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Compound Focus: 4-Methylundecane

CAS No.: 2980-69-0

Cat. No.: S562483

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Experimental Data for 4-Methylundecane

The table below summarizes the experimental findings for **4-methylundecane** from the search results.

Compound	Retention Time (min)	Column Type	Experimental Context	Citation
4-Methylundecane	14.14	Non-polar (HP-5MS equivalent)	GC-MS analysis of <i>Mimusops caffra</i> leaf hexane extract [1]	

Detailed Experimental Protocols

Here are the methodologies used in the studies from which the data was obtained.

Volatile Profiling via GC-MS (Source 4)

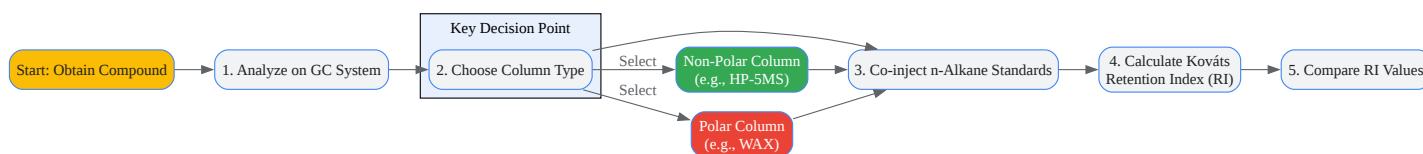
This study provides the specific experimental data for **4-methylundecane** [1].

- Sample Preparation:** Dried and powdered *Mimusops caffra* leaves were extracted using **n-hexane**, a non-polar solvent suitable for extracting volatile hydrocarbons [1].

- **GC-MS Instrument:** An Agilent Technologies GC-MS system was used [1].
- **Column:** An **HP-5MS capillary column** (30 m × 0.25 mm i.d., 0.25 μm film thickness). This is a standard **non-polar** column with a stationary phase of 5% phenyl, 95% dimethylpolysiloxane [1].
- **Oven Program:** The temperature was programmed from 50 °C (held for 1 min) to 240 °C at a rate of 5 °C/min [1].
- **Carrier Gas:** Helium with a flow rate of 1.0 mL/min [1].
- **Compound Identification:** Volatiles were identified by comparing their mass spectra with data system libraries [1].

Understanding Retention Index Comparisons

The following diagram illustrates the general workflow for obtaining and comparing retention index data.



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Since the search results lack a direct comparison, you have a few paths forward:

- **Consult Standard Databases:** Commercial databases from instrument manufacturers (like Agilent's "Fiehn Library") or academic collections often contain extensive RI data for compounds on various columns.
- **Perform a Calibrated Experiment:** You can conduct your own analysis using a **retention index calibration mix** of n-alkanes on both polar and non-polar columns to generate comparable data.
- **Search for Broader Studies:** Look for papers specifically comparing alkane retention on different stationary phases, as they may contain the model you need.

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References

1. Metabolites profiling of Mimusops caffra leaf via multiplex ... [pmc.ncbi.nlm.nih.gov]

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